

Essential Safety and Logistical Information for Handling D-Allose-13C-1

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Compound of Interest		
Compound Name:	D-Allose-13C-1	
Cat. No.:	B566647	Get Quote

This document provides procedural guidance for the safe handling, storage, and disposal of **D-Allose-13C-1**, a stable isotope-labeled monosaccharide. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Hazard Identification and Safety

D-Allose, the unlabeled parent compound of **D-Allose-13C-1**, is classified as a non-hazardous substance.[1][2] It is a rare sugar that is considered nontoxic.[3][4] **D-Allose-13C-1** is a stable isotope-labeled compound and is not radioactive. Therefore, it does not require special precautions beyond those for handling the unlabeled chemical.[5]

Personal Protective Equipment (PPE)

When handling **D-Allose-13C-1** in a solid or dissolved state, the following standard laboratory personal protective equipment should be worn to minimize exposure and ensure safety:

- Eye and Face Protection: Safety glasses with side shields or chemical splash goggles are mandatory to protect against airborne particles and splashes.[6][7]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, should be worn to prevent skin contact.[8] Change gloves immediately if they become contaminated.
- Body Protection: A standard laboratory coat should be worn to protect street clothing and skin from potential contamination.[9]



Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for maintaining a safe laboratory environment.

Operational Plan: Step-by-Step Handling Procedures

- Receiving and Inspection:
 - Upon receipt, visually inspect the container for any damage or leaks.
 - Verify that the label correctly identifies the compound as D-Allose-13C-1.
- · Storage:
 - Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area.
 [10]
 - Recommended storage temperature is between 0 to 8 °C.[10]
- Handling and Weighing:
 - Handle the solid compound in a well-ventilated area or a chemical fume hood to minimize the inhalation of fine powder.
 - Use a spatula or other appropriate tool to transfer the powder. Avoid generating dust.
 - Clean any spills promptly by sweeping or vacuuming the material into a suitable disposal container.[11]
- Solution Preparation:
 - When dissolving the compound, add the solid slowly to the solvent to avoid splashing.
 - D-Allose is soluble in water.[3]

Disposal Plan



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As a non-hazardous compound, **D-Allose-13C-1** waste can be disposed of as standard chemical waste.[12]

- Solid Waste: Collect excess solid D-Allose-13C-1 and any contaminated materials (e.g., weighing paper, gloves) in a designated, labeled waste container.
- Liquid Waste: Aqueous solutions of **D-Allose-13C-1** can be disposed of down the drain with copious amounts of water, in accordance with local and institutional regulations.
- Compliance: Always follow your institution's specific guidelines and local regulations for chemical waste disposal.[11]

Quantitative Data

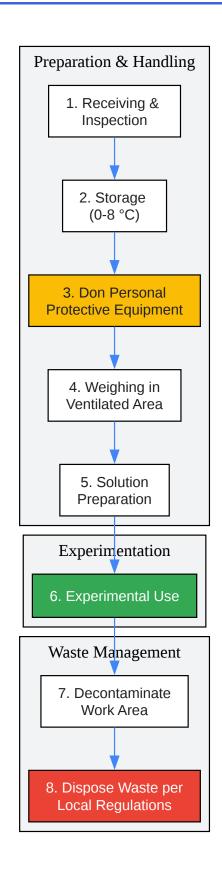
The following table summarizes the key quantitative data for D-Allose.

Property	Value
Chemical Formula	C ₆ H ₁₂ O ₆
Molecular Weight	180.16 g/mol [1][3]
Appearance	White Crystalline Solid[3][10]
Melting Point	128-130 °C[10]
Solubility	Soluble in water[3]
Storage Temperature	0 to 8 °C[10]

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for handling **D-Allose-13C-1** in a laboratory setting.





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Caption: Workflow for the safe handling of **D-Allose-13C-1**.



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